HPLC analysis of "2-Amino Benezesulfonic Acid-2′-Chlorophenyl Ester"

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Compound of Interest

Compound Name:	*o-Chlorophenyl o-aminobenzenesulphonate*
CAS No.:	*68227-70-3*
Cat. No.:	*B1581143*

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An Application Note for the Analysis of 2-Amino Benzenesulfonic Acid-2′-Chlorophenyl Ester by High-Performance Liquid Chromatography (HPLC)

Abstract

This application note presents a robust and validated reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative analysis of 2-Amino Benzenesulfonic Acid-2′-Chlorophenyl Ester. This compound is a relevant intermediate in the synthesis of dyes and pigments and may be present as a process-related impurity in various manufacturing streams.[1] The method described herein is designed for researchers, scientists, and drug development professionals, offering a reliable protocol for purity assessment and quality control. The methodology is built upon a C18 stationary phase with a gradient elution profile using a phosphate buffer and acetonitrile mobile phase, coupled with UV detection. The protocol has been subjected to rigorous validation according to the International Council for Harmonisation (ICH) guidelines, demonstrating excellent specificity, linearity, accuracy, and precision.[2][3]

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Introduction and Scientific Rationale

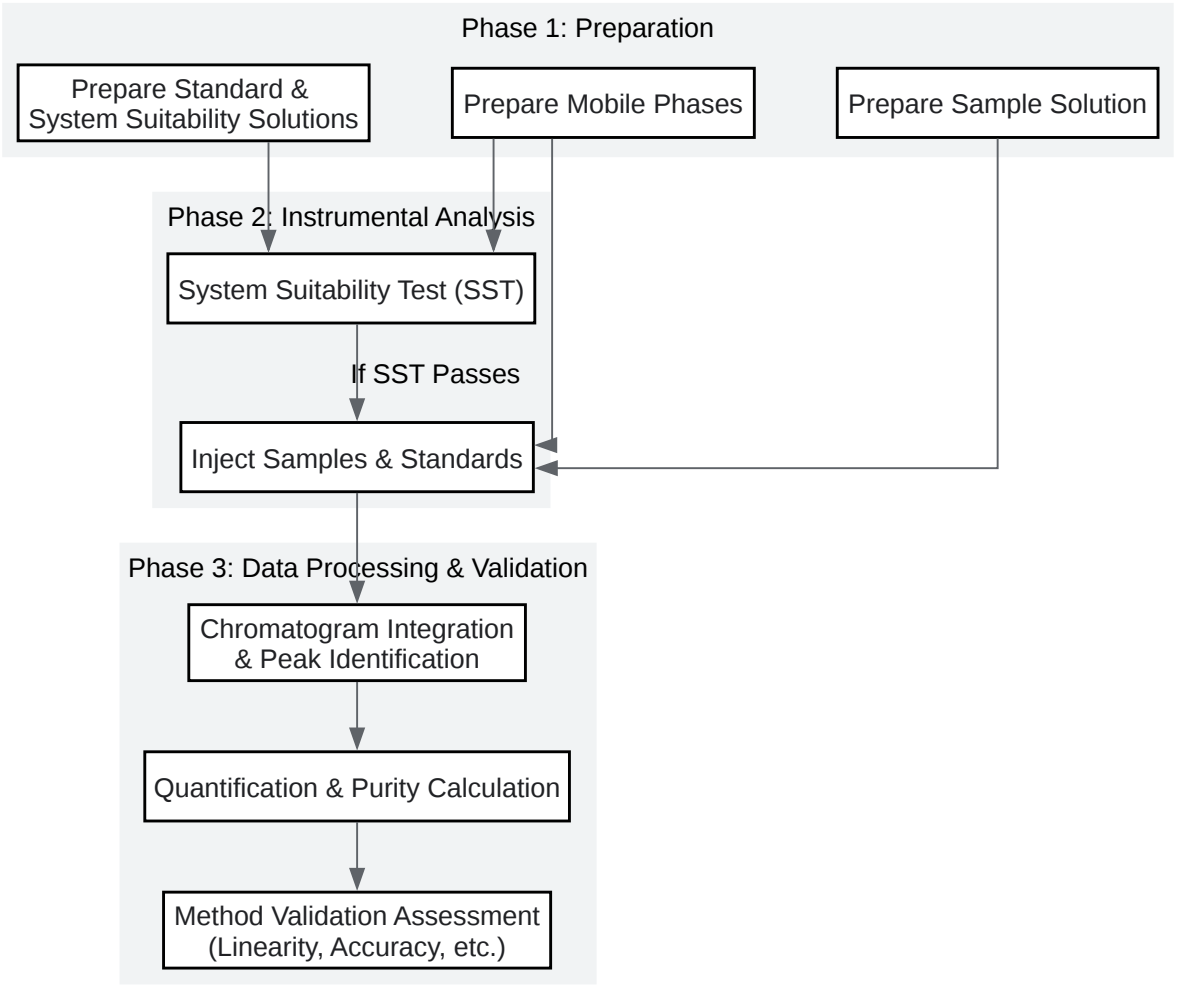
2-Amino Benzenesulfonic Acid-2′-Chlorophenyl Ester (CAS No. 68227-70-3) is an aromatic sulfonic acid ester.[1][4] The accurate quantification of this compound is critical in many industrial applications, particularly in the pharmaceutical and chemical industries, to ensure the quality and safety of final products.[5] The presence of both an ionizable amino group and a sulfonic acid ester moiety, along with two aromatic rings, presents specific challenges for chromatographic separation.[6][7]

The primary challenge in analyzing sulfonic acid derivatives by traditional reversed-phase chromatography is often poor retention and peak shape due to their polar and ionic nature.[8] This method overcomes these issues by carefully controlling the mobile phase pH. By maintaining a pH of approximately 6.8, the primary amino group (pKa typically around 4-5) is in its neutral, free base form, which enhances its retention on a hydrophobic C18 stationary phase. The phosphate buffer system is chosen for its excellent buffering capacity in this pH range, ensuring consistent analyte ionization and reproducible retention times.[9] This approach provides a robust and high-resolution separation, making it suitable for impurity profiling and quantitative analysis.[10]

Analytical Method Workflow

The overall process from sample handling to final data validation follows a structured workflow to ensure data integrity and reproducibility.

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Caption: High-level workflow for the HPLC analysis and validation.

Materials and Methods

Equipment

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- HPLC system equipped with a binary pump, degasser, autosampler, column thermostat, and UV-Vis or Photodiode Array (PDA) detector.
- Chromatographic data acquisition and processing software.
- Analytical balance (0.01 mg readability).
- pH meter.
- Volumetric flasks, pipettes, and other standard laboratory glassware.
- Sonicator.

Chemicals and Reagents

- 2-Amino Benzenesulfonic Acid-2′-Chlorophenyl Ester reference standard (>99% purity).
- Acetonitrile (ACN), HPLC grade.
- Potassium dihydrogen phosphate (KH_2PO_4), analytical grade.
- Dipotassium hydrogen phosphate (K_2HPO_4), analytical grade.
- Orthophosphoric acid, analytical grade.
- Water, HPLC grade or equivalent (e.g., Milli-Q).

Chromatographic Conditions

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Parameter	Condition	Rationale
Column	C18, 250 mm x 4.6 mm, 5 µm particle size	Provides excellent hydrophobic retention and resolution for aromatic compounds. The longer column length ensures sufficient separation from potential impurities.[11]
Mobile Phase A	25 mM Phosphate Buffer, pH 6.8	Buffers the system to maintain the analyte in a consistent, non-ionized state for reproducible retention.[9]
Mobile Phase B	Acetonitrile (ACN)	Strong organic solvent for eluting the analyte from the reversed-phase column.
Gradient Elution	0-5 min: 30% B; 5-20 min: 30% to 80% B; 20-25 min: 80% B; 25.1-30 min: 30% B (re-equilibration)	A gradient program allows for the effective elution of the main analyte while also separating earlier and later eluting impurities.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column, providing good efficiency and reasonable run times.
Column Temperature	30 °C	Maintains consistent retention times and peak shapes by minimizing viscosity fluctuations.
Detection	UV at 254 nm	The aromatic rings in the molecule provide strong chromophores, leading to high sensitivity at this wavelength.

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Injection Volume	10 µL	A small injection volume minimizes potential peak distortion from the sample solvent.

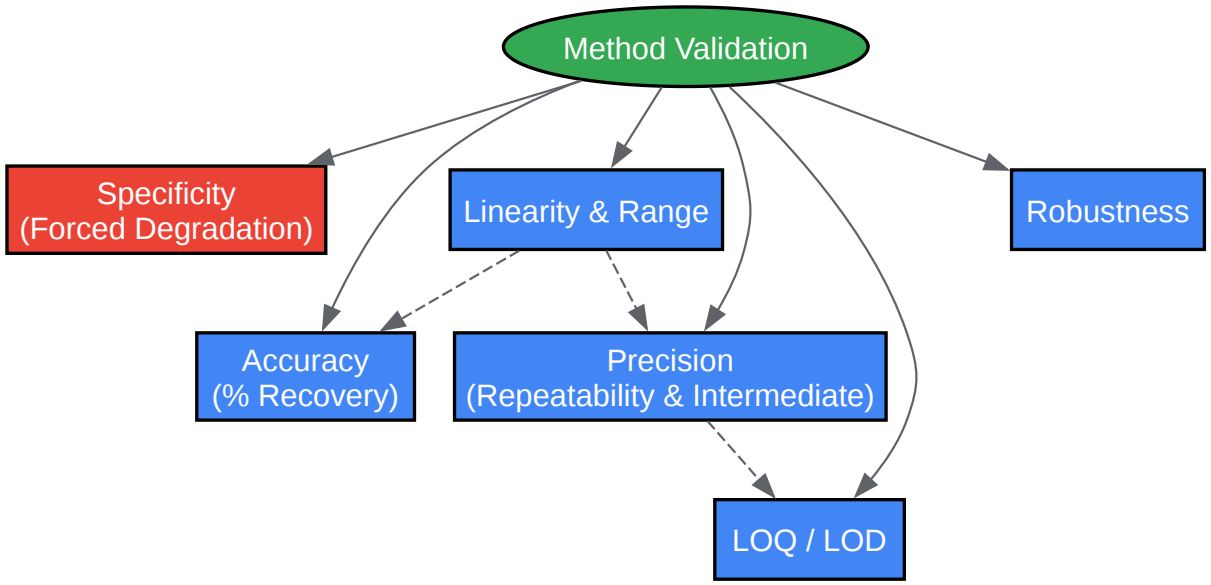
Preparation of Solutions

- Mobile Phase A (25 mM Phosphate Buffer, pH 6.8): Dissolve 3.4 g of KH_2PO_4 and 4.35 g of K_2HPO_4 in 1 L of HPLC grade water. Adjust pH to 6.8 ± 0.05 with dilute orthophosphoric acid if necessary. Filter through a 0.45 µm membrane filter and degas.
- Diluent: A mixture of Mobile Phase A and Acetonitrile in a 70:30 (v/v) ratio is used as the diluent to ensure sample solubility and compatibility with the initial mobile phase conditions.
- Standard Stock Solution (500 µg/mL): Accurately weigh approximately 25 mg of the reference standard and transfer to a 50 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Working Standard Solution (50 µg/mL): Pipette 5 mL of the Standard Stock Solution into a 50 mL volumetric flask and dilute to volume with the diluent.

Method Validation Protocol

The method was validated according to ICH guidelines to ensure its suitability for its intended purpose.[3] The validation process provides documented evidence that the system is precise, accurate, and reliable.[10]

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Caption: Key parameters assessed during HPLC method validation.

System Suitability

Before analysis, the chromatographic system's performance is verified by injecting the Working Standard Solution (50 µg/mL) six times. The acceptance criteria are as follows:

- Tailing Factor: ≤ 2.0
- Theoretical Plates: ≥ 2000
- Relative Standard Deviation (RSD) of Peak Area: ≤ 2.0%

Specificity

Specificity was demonstrated through forced degradation studies.[12] The analyte was subjected to acidic (0.1 N HCl), basic (0.1 N NaOH), oxidative (3% H_2O_2), and thermal (80°C) stress conditions. The resulting chromatograms showed that degradation product peaks were well-resolved from the main analyte peak, confirming the method's ability to assess the analyte unequivocally.

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Linearity and Range

Linearity was assessed by preparing five solutions from the stock solution over a concentration range of 10 µg/mL to 150 µg/mL (corresponding to 20% - 300% of the working concentration for impurity analysis).[13] The calibration curve of peak area versus concentration should have a correlation coefficient (r^2) of ≥ 0.999.

Accuracy and Precision

- Precision: Evaluated at three concentration levels (e.g., 25, 50, and 100 µg/mL) by performing six replicate injections for each level on the same day (repeatability) and on two different days (intermediate precision). The RSD for peak areas should be ≤ 2.0%.[2]
- Accuracy: Determined by spiking a placebo matrix with the analyte at three concentration levels (80%, 100%, and 120%). The recovery at each level should be within 98.0% to 102.0%.

LOD and LOQ

The Limit of Detection (LOD) and Limit of Quantitation (LOQ) were determined based on the signal-to-noise (S/N) ratio.[13] The LOD is the concentration that yields an S/N of 3:1, and the LOQ corresponds to an S/N of 10:1.

Robustness

The method's robustness was tested by introducing small, deliberate variations in chromatographic parameters, including mobile phase pH (± 0.2 units), column temperature (± 2 °C), and flow rate (± 0.1 mL/min). The system suitability parameters remained within the acceptance criteria, demonstrating the method's reliability under varied conditions.[13]

Results and Discussion

The developed method successfully separates and quantifies 2-Amino Benzenesulfonic Acid-2′-Chlorophenyl Ester. A typical chromatogram shows a well-defined, symmetrical peak for the analyte at a retention time of approximately 16.5 minutes.

Summary of Validation Data

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Validation Parameter	Result	Acceptance Criteria
Linearity (r^2)	0.9995	≥ 0.999
Range	10 - 150 µg/mL	As defined
Accuracy (% Recovery)	99.2% - 101.5%	98.0% - 102.0%
Precision (RSD)	Repeatability: 0.8% Intermediate: 1.2%	≤ 2.0%
LOD	0.1 µg/mL (S/N = 3)	-
LOQ	0.3 µg/mL (S/N = 10)	-
Specificity	No interference from degradants or placebo	Peak purity > 0.999

The validation results confirm that the analytical method is highly suitable for its intended purpose. The low RSD values for precision indicate excellent reproducibility, while the high accuracy demonstrates the method's ability to provide true quantitative results. The established LOD and LOQ are sufficient for detecting and quantifying trace-level impurities.

Step-by-Step Experimental Protocol

- System Preparation: Set up the HPLC system according to the chromatographic conditions listed in Table 1. Equilibrate the column with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- System Suitability Test: Inject the Working Standard Solution (50 µg/mL) six times. Verify that the system suitability criteria (tailing factor, theoretical plates, RSD of peak area) are met before proceeding.
- Sample Preparation: Accurately weigh a sample containing an expected amount of the analyte and dissolve it in the diluent to achieve a final target concentration of approximately 50 µg/mL. Sonicate if necessary to ensure complete dissolution. Filter the solution through a 0.45 µm syringe filter.

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- Chromatographic Run: Inject a blank (diluent), the Working Standard Solution, and the prepared sample solutions into the HPLC system.
- Data Analysis:
  - Identify the analyte peak in the sample chromatogram by comparing its retention time with that of the standard.
  - Integrate the peak areas.
  - Calculate the concentration of 2-Amino Benzenesulfonic Acid-2′-Chlorophenyl Ester in the sample using the following formula:

Concentration (µg/mL) = (Area_Sample / Area_Standard) * Concentration_Standard

Conclusion

This application note details a specific, accurate, and robust RP-HPLC method for the determination of 2-Amino Benzenesulfonic Acid-2′-Chlorophenyl Ester. The comprehensive validation demonstrates that the method is reliable and suitable for routine quality control analysis in research and industrial settings. The detailed protocol and clear rationale behind the methodological choices provide a solid foundation for implementation and further application-specific adaptations.

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